

Application Notes and Protocols for Drying Solvents with Calcium Hydride (CaH₂)

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Compound of Interest

Compound Name: Calcium hydride

Cat. No.: B1178222

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Introduction

Calcium hydride (CaH₂) is a powerful and versatile drying agent widely employed in synthetic chemistry laboratories for the removal of water from a variety of organic solvents.^[1] As a relatively mild desiccant, it is considered safer than more reactive agents like sodium metal.^[1] This document provides detailed protocols, safety information, and performance data for the effective use of **calcium hydride** in solvent drying applications. CaH₂ reacts with water to form calcium hydroxide (Ca(OH)₂) and hydrogen (H₂) gas, both of which are easily separated from the dried solvent.^[1]

Safety Precautions

Calcium hydride is a water-reactive chemical that releases flammable hydrogen gas upon contact with moisture, which can ignite spontaneously.^[2] Proper handling and storage are crucial to ensure laboratory safety.

Personal Protective Equipment (PPE):

- Flame-retardant lab coat
- Chemical safety goggles
- Nitrile or neoprene gloves^[2]

Engineering Controls:

- Always handle **calcium hydride** in a well-ventilated chemical fume hood.[\[2\]](#)
- Ensure an inert atmosphere (e.g., nitrogen or argon) when handling CaH_2 and during the drying process to prevent contact with atmospheric moisture.[\[2\]](#)
- Keep the CaH_2 container tightly closed and store it in a dry, well-ventilated place away from water, acids, and alcohols.[\[2\]](#)

Emergency Procedures:

- Fire: Use a Class D fire extinguisher (for combustible metals) or dry sand. DO NOT USE WATER, CARBON DIOXIDE (CO_2), OR FOAM EXTINGUISHERS.
- Spills: Carefully cover the spill with powdered sodium bicarbonate or sand. Slowly and cautiously add isopropyl alcohol to the mixture to quench the CaH_2 .
- First Aid:
 - Skin Contact: Brush off any solid particles and flush the affected area with copious amounts of water for at least 15 minutes.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
 - Ingestion: Do not induce vomiting. Give large amounts of water to drink. Seek medical attention immediately.

Experimental Protocols

General Procedure for Drying Solvents with Calcium Hydride

This protocol is suitable for a wide range of solvents compatible with CaH_2 .

Materials:

- Solvent to be dried
- **Calcium hydride** (CaH_2), powder
- Round-bottom flask or Schlenk flask, appropriately sized
- Magnetic stirrer and stir bar
- Inert gas supply (nitrogen or argon) with a manifold or balloon
- Condenser (for refluxing)
- Distillation apparatus

Procedure:

- Set up the apparatus in a chemical fume hood. Ensure all glassware is oven-dried and cooled under an inert atmosphere.
- Add the solvent to the flask under a positive pressure of inert gas.
- Carefully add **calcium hydride** to the solvent. A typical loading is 10-20 grams of CaH_2 per liter of solvent.^[2] For solvents with a low initial water content, about ten times the theoretical amount of CaH_2 should be used.^[2]
- If the solvent is to be dried at room temperature, stir the mixture under a positive pressure of inert gas. If heating is required (e.g., for dichloromethane), attach a condenser with an inert gas inlet at the top.
- Stir the mixture overnight or until the evolution of hydrogen gas ceases.^[2] The absence of bubbling indicates the reaction with water is complete.^[2]
- For higher purity, the dried solvent should be distilled from the **calcium hydride** under an inert atmosphere. Collect the distillate in a dry, inert-atmosphere-flushed flask.
- Store the dried solvent over activated molecular sieves (3Å or 4Å) to maintain its dryness.

Protocol for Quenching Excess Calcium Hydride

Unreacted **calcium hydride** must be quenched safely.

Materials:

- Flask containing residual CaH_2
- An unreactive, anhydrous solvent (e.g., heptane or toluene)
- Isopropanol
- Ethanol
- Methanol
- Water
- Ice bath

Procedure:

- In a chemical fume hood, place the flask containing the CaH_2 residue in an ice water bath to manage the exothermic reaction.^[2]
- Dilute the residue with an unreactive, anhydrous solvent like heptane or toluene.^[2] Avoid low-boiling solvents such as ether or pentane.^[2]
- Slowly and carefully add isopropanol to the stirred mixture.^[2] Hydrogen gas will be evolved. Add the isopropanol at a rate that keeps the reaction under control.
- Once the addition of isopropanol no longer produces significant gas evolution, switch to a more reactive quenching agent, ethanol, and add it slowly.^[2]
- After the reaction with ethanol subsides, slowly add methanol.^[2]
- Finally, very slowly and cautiously add water dropwise to ensure all pockets of reactive material are quenched.^[2]

- Once the solution is unreactive to the addition of water, the resulting basic solution can be disposed of in the appropriate aqueous basic waste container.[\[2\]](#)

Data Presentation

The efficiency of a drying agent is determined by the residual water content in the solvent after treatment, typically measured in parts per million (ppm) by Karl Fischer titration.

Efficiency of Calcium Hydride

The following table summarizes the known efficiency of **calcium hydride** for drying dichloromethane.

Solvent	Drying Agent	Initial Water Content (ppm)	Final Water Content (ppm)
Dichloromethane	CaH ₂ (with heating)	Not Specified	~13

Data sourced from "Drying of Organic Solvents: Quantitative Evaluation of the Efficiency of Several Desiccants"[\[3\]](#)

Comparison with Other Drying Agents

To provide context, the following table compares the efficiency of various drying agents for different solvents.

Solvent	Drying Agent	Time (h)	Final Water Content (ppm)
Tetrahydrofuran	Na/benzophenone	-	~43
3Å Molecular Sieves (20% m/v)	48	<10	
Toluene	Na/benzophenone	-	~34
3Å Molecular Sieves	24	<10	
Acetonitrile	P ₂ O ₅ (5% w/v)	24	9
3Å Molecular Sieves	-	<10	
Methanol	Mg/I ₂	-	54
3Å Molecular Sieves (20% m/v)	120	~10	
Ethanol	KOH powder (10% m/v)	-	26.4
3Å Molecular Sieves (20% m/v)	120	8.2	

Data compiled from "Drying of Organic Solvents: Quantitative Evaluation of the Efficiency of Several Desiccants"[3]

Compatible and Incompatible Solvents

Calcium hydride is a versatile drying agent but is not suitable for all solvents.

Compatible Solvents:

- Ethers: Diethyl ether, Tetrahydrofuran (THF) (often as a pre-drying agent)[4]
- Hydrocarbons: Hexane, Toluene[2]
- Amines and Pyridine[1]

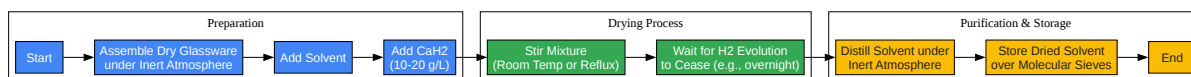
- Halogenated Solvents: Dichloromethane[4]
- Acetonitrile (as a pre-dryer or for final drying)[4]
- Alcohols[1]

Incompatible Solvents:

- Chlorinated Solvents (under certain conditions): Can react explosively with CaH_2 . [2] While used for dichloromethane, caution is advised.
- N,N-Dimethylformamide (DMF): Can decompose in the presence of basic drying agents like CaH_2 . [4]
- Solvents with reactive functional groups that can be reduced by hydrides.

Mandatory Visualizations

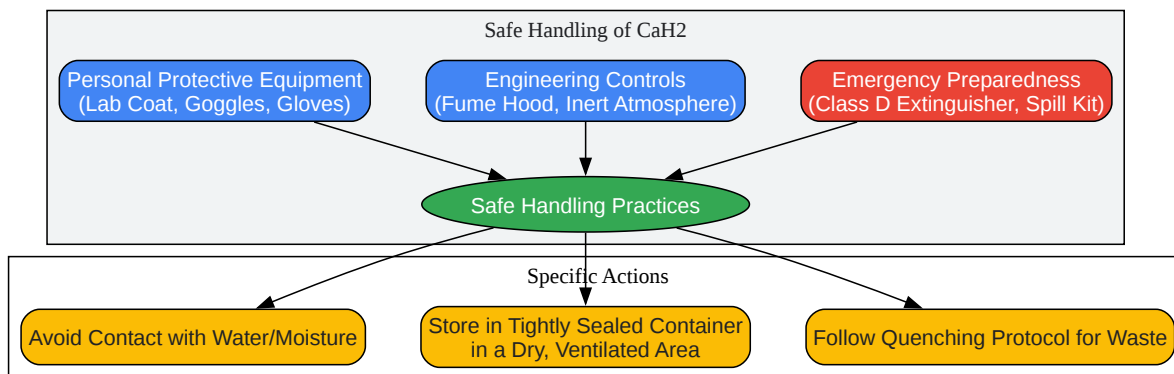
Experimental Workflow for Drying Solvents with CaH_2



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Caption: Workflow for drying organic solvents using **calcium hydride**.

Logical Relationships of Safety Precautions



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Caption: Key safety considerations for working with **calcium hydride**.

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